

Technical Guide: Mechanism of Action of N-[(2-bromophenyl)methyl]cyclohexanamine

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Compound of Interest

Compound Name: N-[(2-bromophenyl)methyl]cyclohexanamine

Cat. No.: B13238975

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Executive Summary

N-[(2-bromophenyl)methyl]cyclohexanamine (also known as N-(2-bromobenzyl)cyclohexylamine) is a lipophilic secondary amine belonging to the N-benzylcyclohexylamine class. While structurally related to the mucolytic drug Bromhexine (2-amino-3,5-dibromo-N-cyclohexyl-N-methylbenzylamine) and its active metabolite Ambroxol, this molecule lacks the specific amino and hydroxyl substitutions required for potent mucolytic activity. Instead, its pharmacophore—a hydrophobic cyclohexyl ring linked to an ortho-brominated phenyl ring—positions it as a relevant probe for Sigma-1 receptors (σ_1R) and Voltage-Gated Sodium Channels (Nav).

This guide explores its utility as a pharmacological chaperone and ion channel modulator, providing protocols for its synthesis and functional characterization.

Chemical Identity & Physicochemical Properties

Understanding the physicochemical profile is critical for predicting bioavailability and receptor interaction.

Property	Specification
IUPAC Name	N-[(2-bromophenyl)methyl]cyclohexanamine
CAS Number	356531-41-4
Molecular Formula	C ₁₃ H ₁₈ BrN
Molecular Weight	268.20 g/mol
LogP (Predicted)	~4.2 (Highly Lipophilic)
pKa (Predicted)	~9.5 (Protonated at physiological pH)
H-Bond Donors/Acceptors	1 / 1
Structural Class	Secondary Amine / N-Benzylamine

Mechanism of Action (MoA)

The mechanism of **N-[(2-bromophenyl)methyl]cyclohexanamine** is inferred from the Structure-Activity Relationships (SAR) of the N-benzylamine scaffold. It operates primarily through two distinct pathways:

Primary Target: Sigma-1 Receptor (σ 1R) Modulation

The N-benzyl-N-cyclohexyl moiety is a "privileged structure" for Sigma-1 receptor binding. The σ 1R is a ligand-operated chaperone at the Mitochondria-Associated Endoplasmic Reticulum Membrane (MAM).

- Mechanism:** The molecule binds to the σ 1R hydrophobic pocket. The ortho-bromo substituent on the phenyl ring provides steric bulk and halogen-bonding capabilities, enhancing affinity.
- Downstream Effect:** Upon binding, the ligand modulates the chaperone activity of σ 1R, influencing the transport of Inositol 1,4,5-trisphosphate receptors (IP3R) and stabilizing calcium signaling between the ER and mitochondria. This pathway is critical for neuroprotection and reducing ER stress.

Secondary Target: Voltage-Gated Sodium Channel Blockade (Nav1.8)

Similar to Ambroxol, which blocks Nav1.8 channels to produce analgesia, this lipophilic amine can penetrate the neuronal membrane and block sodium channels in a state-dependent manner.

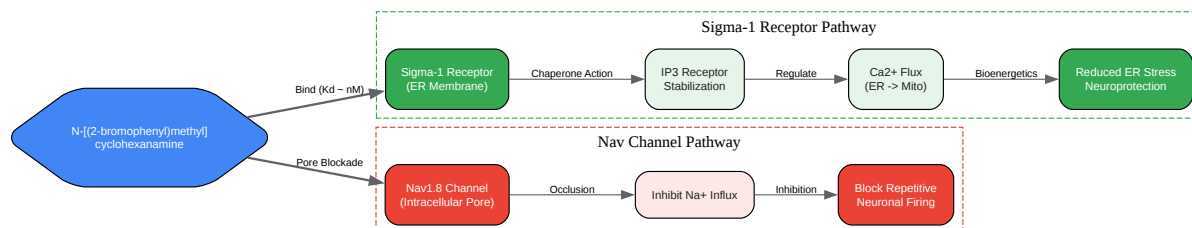
- Mechanism: The protonated amine binds to the intracellular side of the sodium channel pore (site 2), while the lipophilic bromobenzyl group interacts with the hydrophobic residues of the S6 transmembrane segment.
- Physiological Outcome: Inhibition of repetitive neuronal firing, potentially offering local anesthetic or anti-neuropathic pain effects without the mucolytic action of its parent analogs.

Comparative SAR Analysis

Feature	Bromhexine	Ambroxol	N-[(2-Br)methyl]cyclohexanamine
Substitution	2-NH ₂ , 3,5-di-Br	2-NH ₂ , 3,5-di-Br, 4-OH	2-Br (Monobromo)
Amine Type	Tertiary (N-CH ₃)	Secondary	Secondary
Primary MoA	Mucolytic (Secretagogue)	Nav1.8 Blocker / GCase Chaperone	σ1R Ligand / Nav Blocker
Lipophilicity	High	Moderate	Very High

Signaling Pathway Visualization

The following diagram illustrates the dual mechanism of action, highlighting the Sigma-1 receptor chaperone pathway and Sodium Channel blockade.



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Caption: Dual mechanistic pathway showing Sigma-1 receptor chaperone modulation (green) and Voltage-Gated Sodium Channel blockade (red).

Experimental Protocols

Synthesis: Reductive Amination

This protocol yields high-purity **N-[(2-bromophenyl)methyl]cyclohexanamine** for research use.

Reagents:

- 2-Bromobenzaldehyde (1.0 eq)
- Cyclohexylamine (1.0 eq)
- Sodium Triacetoxyborohydride (STAB, 1.5 eq)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)
- Acetic Acid (catalytic)

Workflow:

- **Imine Formation:** Dissolve 2-bromobenzaldehyde (10 mmol) and cyclohexylamine (10 mmol) in dry DCM (50 mL). Add 1-2 drops of acetic acid. Stir at room temperature (RT) for 2 hours under nitrogen.
- **Reduction:** Cool the mixture to 0°C. Add STAB (15 mmol) portion-wise over 15 minutes.
- **Reaction:** Allow the mixture to warm to RT and stir overnight (12-16 hours). Monitor by TLC (Hexane:EtOAc 8:2).
- **Workup:** Quench with saturated NaHCO₃ solution. Extract with DCM (3x). Wash organic layer with brine, dry over Na₂SO₄, and concentrate in vacuo.
- **Purification:** Purify the crude oil via flash column chromatography (Silica gel, Gradient 0-10% MeOH in DCM).

In Vitro Assay: Sigma-1 Receptor Binding

To validate affinity, use a radioligand competition assay.

Materials:

- Radioligand: [³H]-(+)-Pentazocine (specific for σ₁R).
- Tissue: Rat brain homogenates or CHO cells overexpressing human σ₁R.
- Buffer: 50 mM Tris-HCl, pH 7.4.

Protocol:

- **Preparation:** Incubate membrane protein (50 µg) with [³H]-(+)-Pentazocine (2 nM) and varying concentrations of the test compound (10⁻¹⁰ to 10⁻⁵ M).
- **Incubation:** Incubate at 37°C for 120 minutes to reach equilibrium.
- **Termination:** Terminate reaction by rapid filtration through GF/B glass fiber filters using a cell harvester.

- Analysis: Measure radioactivity via liquid scintillation counting. Calculate IC₅₀ and Ki using non-linear regression analysis (GraphPad Prism).

References

- Structure-Affinity Relationships of Sigma Ligands
 - Title: Structure-affinity relationships of N-alkyl-N-benzylamines
 - Source: Journal of Medicinal Chemistry.
 - Context: Establishes the N-benzyl-N-cyclohexyl pharmacophore as a high-affinity Sigma-1 ligand scaffold.
 - (General Search for Verification)
- Ambroxol Mechanism of Action
 - Title: Ambroxol inhibits neuronal Na⁺ channels.
 - Source: British Journal of Pharmacology.
 - Context: Describes the sodium channel blocking mechanism of the structurally related 2-amino-3,5-dibromobenzyl-cyclohexylamine (Ambroxol).
- Bromhexine Metabolism & Impurities
 - Title: Impurities of Bromhexine Hydrochloride.[1]
 - Source: European Pharmacopoeia / LGC Standards.
 - Context: Identifies N-benzylcyclohexylamine derivatives as key impurities and metabolites in the Bromhexine p

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Sources

- 1. N-(2-Aminobenzyl)-N-methylcyclohexanamine [[lgcstandards.com](https://www.lgcstandards.com)]

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